

# Derivatization of m-PEG7-Alcohol: A Guide to Functional Group Interconversion

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## Compound of Interest

Compound Name: *m*-PEG7-alcohol

Cat. No.: B038520

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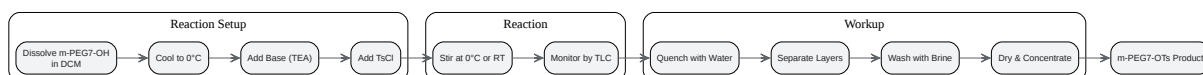
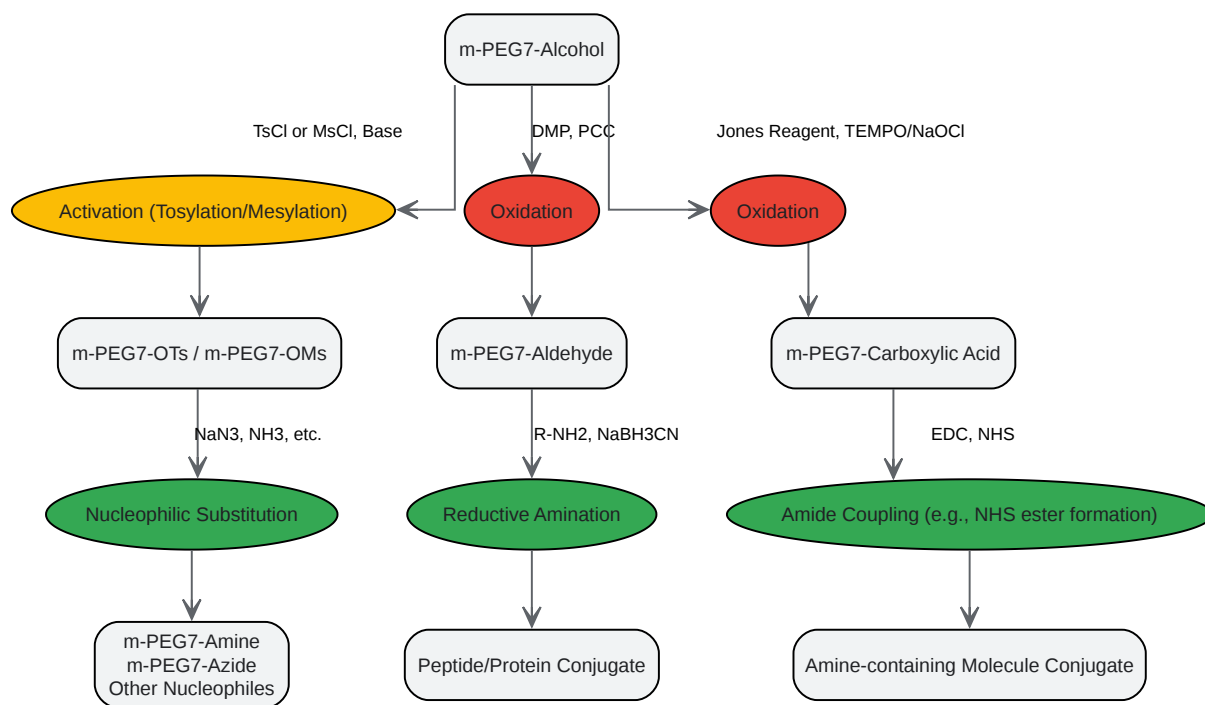
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

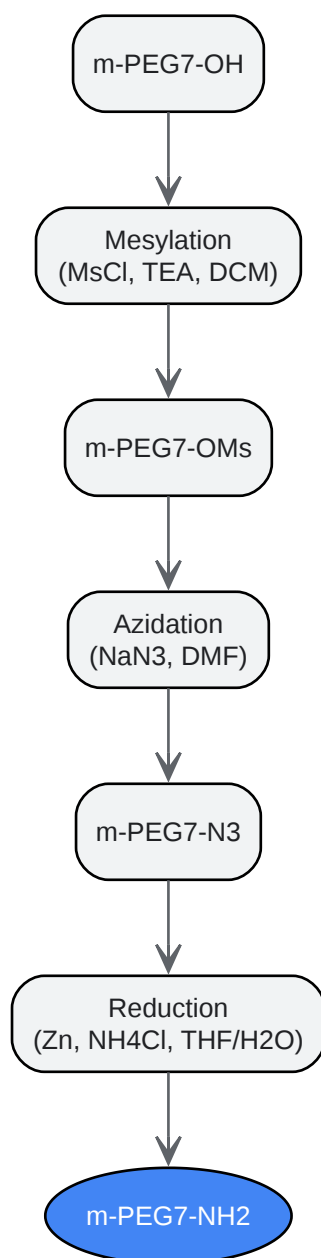
This technical document provides a comprehensive guide to the derivatization of methoxy-poly(ethylene glycol)7-alcohol (**m-PEG7-alcohol**), a monodisperse polyethylene glycol (PEG) derivative, into a variety of functional groups. The versatility of the terminal hydroxyl group allows for its conversion into amines, carboxylic acids, aldehydes, and activated intermediates such as tosylates and mesylates. These derivatives are crucial linkers and spacers in bioconjugation, antibody-drug conjugate (ADC) development, and Proteolysis Targeting Chimeras (PROTACs), where they enhance solubility, improve pharmacokinetics, and provide a means for covalent attachment to biomolecules.<sup>[1][2][3]</sup>

The monodisperse nature of **m-PEG7-alcohol**, with its defined chain length of seven ethylene glycol units, ensures batch-to-batch consistency, a critical factor in the development of therapeutics and diagnostics.<sup>[4]</sup> This guide details robust synthetic methodologies, purification strategies, and characterization data for the preparation of key m-PEG7 derivatives.

## Key Derivatization Pathways

The terminal hydroxyl group of **m-PEG7-alcohol** is not directly reactive with many functional groups found on biomolecules and thus requires chemical activation or conversion.<sup>[5][6]</sup> The primary strategies for derivatization are outlined below.





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## References

- 1. [benchchem.com](#) [[benchchem.com](#)]
- 2. [benchchem.com](#) [[benchchem.com](#)]
- 3. [benchchem.com](#) [[benchchem.com](#)]
- 4. [benchchem.com](#) [[benchchem.com](#)]
- 5. [benchchem.com](#) [[benchchem.com](#)]
- 6. [benchchem.com](#) [[benchchem.com](#)]
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